

# An In-depth Technical Guide to the Safety Data for Trimethyl Phosphonoacetate

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## Compound of Interest

Compound Name: *Trimethyl phosphonoacetate*

Cat. No.: *B042384*

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This guide provides a comprehensive overview of the safety, physical, and chemical properties of **trimethyl phosphonoacetate**. The information is compiled for researchers, scientists, and professionals in drug development, presenting key data in a structured format to ensure safe handling and use.

## Chemical Identification and Physical Properties

**Trimethyl phosphonoacetate** is a phosphonic ester commonly used in organic synthesis.[\[1\]](#)[\[2\]](#) Its fundamental properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>11</sub> O <sub>5</sub> P	[3][4][5]
Molecular Weight	182.11 g/mol	[3][4][5]
CAS Number	5927-18-4	[4][6][7]
Appearance	Clear, colorless to light yellow liquid	[2][3][8]
Odor	No information available / None reported	[3][8]
Boiling Point	118 °C @ 0.85 mmHg	[3][4]
Density	1.2629 g/cm <sup>3</sup> or 1.125 g/mL at 25 °C	[3][4]
Flash Point	> 112 °C (> 233.6 °F) - closed cup	[3][4]
Refractive Index	n <sub>20/D</sub> 1.437	[4]
Vapor Density	6.3	[3]

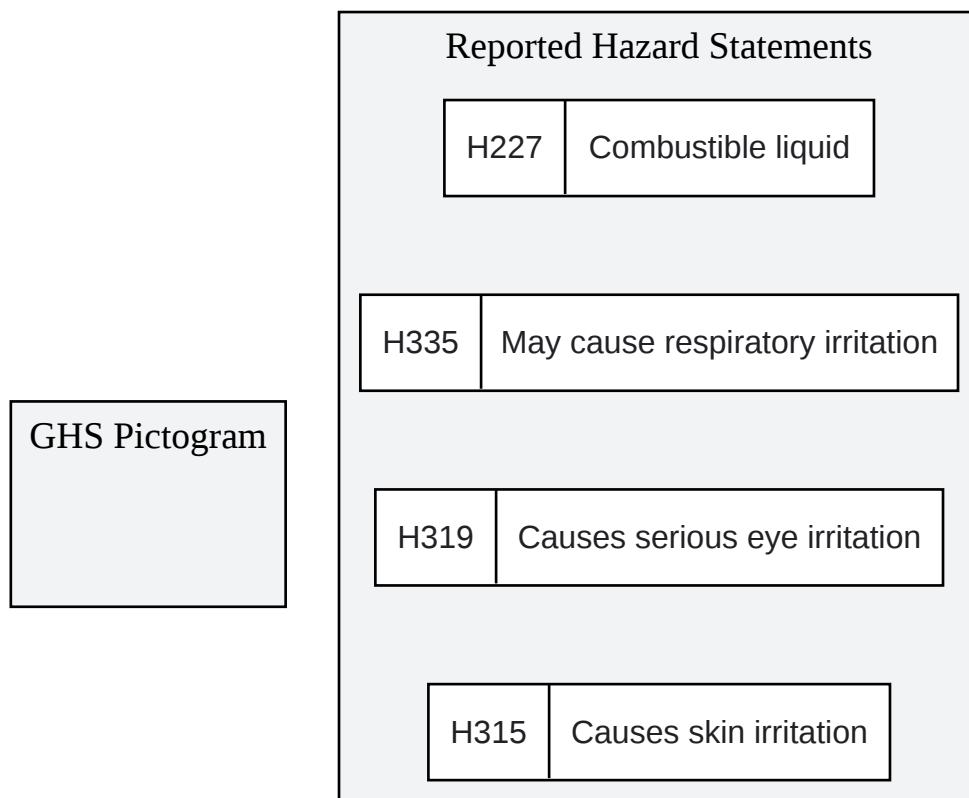
## Hazard Identification and GHS Classification

The hazard classification for **trimethyl phosphonoacetate** varies across different suppliers. While some sources state that the compound is not classified under GHS, others report potential hazards.[7][9] An aggregated review from the ECHA C&L Inventory indicates that a majority of notifications (87.5%) report that the chemical does not meet GHS hazard criteria.[1] However, a minority of suppliers classify it with the following hazards:

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Exclamation Mark	Warning
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Exclamation Mark	Warning
Specific Target Organ Toxicity - Single Exposure (Category 3)	H335: May cause respiratory irritation	Exclamation Mark	Warning
Flammable Liquids (Category 4)	H227: Combustible liquid	(None)	Warning

Note: The percentage of companies notifying these hazards is relatively low (10-13%).[\[1\]](#)

The following diagram illustrates the potential GHS hazard classifications reported by some sources.



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Caption: GHS Hazard Pictogram and Associated Statements.

## Toxicological Information

The toxicological properties of **trimethyl phosphonoacetate** have not been fully investigated.

[3][10] Most safety data sheets indicate that no acute toxicity data is available.[8][10] The primary health concerns are related to potential irritation.

- Eye Contact: May cause eye irritation.[3]
- Skin Contact: May cause skin irritation.[3]
- Inhalation: May cause respiratory tract irritation.[3]
- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[3]

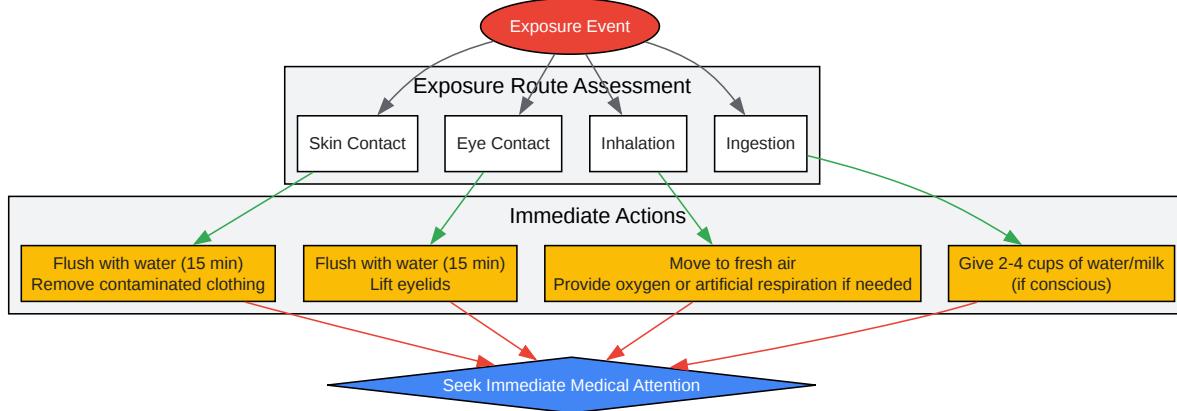
No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[6][10]

## First Aid Measures

In case of exposure, the following first aid measures should be taken immediately.[3][7]

Exposure Route	First Aid Protocol
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid. Wash clothing before reuse.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical aid.

The logical workflow for responding to an exposure event is outlined in the diagram below.

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Caption: First Aid Response Workflow for Exposure.

## Fire-Fighting and Accidental Release Measures

Parameter	Details	Reference
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[3][7]
Fire-Fighting Info	Wear a self-contained breathing apparatus (SCBA) and full protective gear. Vapors are heavier than air and can spread. Containers may explode when heated.	[3]
Hazardous Decomposition	Phosphine, carbon monoxide, carbon dioxide, and oxides of phosphorus.	[3]
Spill Cleanup	Absorb spill with inert material (e.g., vermiculite, sand). Place in a suitable container for disposal. Ensure adequate ventilation and remove all ignition sources.	[3]

## Handling, Storage, and Personal Protection

Proper handling and storage are crucial to minimize risk.

- Handling: Wash thoroughly after handling. Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation.[3]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition. Keep the container tightly closed.[3]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear appropriate chemical safety goggles or glasses as described by OSHA or EN166 standards.[3][11]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.  
[\[3\]](#)[\[6\]](#)
- Respiratory Protection: Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. Use a respirator if exposure limits are exceeded or irritation is experienced.[\[3\]](#)[\[7\]](#)

## Experimental Protocols

The safety data sheets reviewed for this guide do not contain detailed experimental protocols for the derivation of toxicological or physical data. This is standard for SDS documents, which are intended as summaries for safe handling rather than detailed scientific reports. The quantitative data provided, such as flash point and density, are typically determined using standardized ASTM or equivalent methods, but the specific reports are not cited in the SDS. For toxicological data, the common statement "the toxicological properties of this material have not been fully investigated" indicates a lack of comprehensive studies.[\[3\]](#)

## Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[\[3\]](#)
- Conditions to Avoid: Incompatible materials, ignition sources, and excess heat.[\[3\]](#)
- Incompatibilities: Strong oxidizing agents.[\[3\]](#)
- Hazardous Polymerization: Has not been reported.[\[3\]](#)

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